

# Clorprenaline hydrochloride synonyms and alternative chemical names

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Clorprenaline hydrochloride*

Cat. No.: *B000605*

[Get Quote](#)

## Clorprenaline Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Clorprenaline hydrochloride** is a sympathomimetic amine belonging to the class of  $\beta_2$ -adrenergic receptor agonists. Recognized for its bronchodilatory properties, it has been a subject of interest in respiratory pharmacology. This technical guide provides an in-depth overview of **clorprenaline hydrochloride**, focusing on its chemical identity, physicochemical properties, and mechanism of action. While extensive quantitative pharmacological data in publicly accessible literature is limited, this document consolidates available information and presents detailed, adaptable experimental protocols for its characterization. This guide is intended to serve as a foundational resource for researchers and professionals involved in drug discovery and development.

### Nomenclature and Chemical Identity

Clorprenaline and its hydrochloride salt are identified by numerous synonyms, chemical names, and registry numbers. A comprehensive understanding of this nomenclature is essential for accurate and thorough literature retrieval and scientific communication.

Table 1: Synonyms and Alternative Chemical Names for **Clorprenaline Hydrochloride**

Category	Identifier
International Nonproprietary Name (INN)	Clorprenaline[1]
US Adopted Name (USAN)	Clorprenaline Hydrochloride[1]
Japanese Accepted Name (JAN)	Clorprenaline Hydrochloride[1]
Systematic (IUPAC) Name	1-(2-chlorophenyl)-2-(propan-2-ylamino)ethanol;hydrochloride[2][3]
Other Chemical Names	2-chloro- $\alpha$ -[[[(1-methylethyl)amino]methyl]-benzenemethanol, monohydrochloride[4]
o-Chloro-alpha-((isopropylamino)methyl)benzyl alcohol hydrochloride	
N-Isopropyl-2-hydroxy-2-(o-chlorophenyl)ethylamine hydrochloride[5]	
Common Synonyms	Isoprophenamine hydrochloride[4][6]
Chlorprenaline hydrochloride[3]	
CAS Registry Numbers	3811-25-4 (Clorprenaline base)[1][3]
6933-90-0 (Clorprenaline hydrochloride)[4]	
5588-22-7 (Clorprenaline hydrochloride monohydrate)[1][2][3]	
Brand Names (Primarily in Japan)	Asnormal, Bazarl, Bronchon, Clopinerin, Conselt, Cosmoline, Fusca, Kalutein, Pentadoll, Restanolon[1]

## Physicochemical Properties

The physicochemical properties of a compound are critical for its formulation and delivery. Below is a summary of the available data for **clorprenaline hydrochloride**.

Table 2: Physicochemical Properties of **Clorprenaline Hydrochloride**

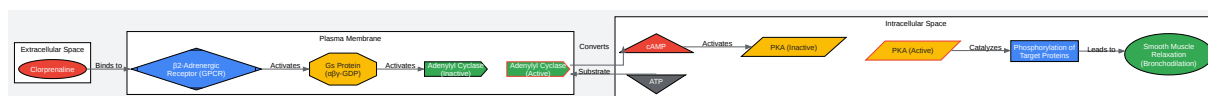
Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>17</sub> Cl <sub>2</sub> NO (anhydrous)	[4]
C <sub>11</sub> H <sub>19</sub> Cl <sub>2</sub> NO <sub>2</sub> (monohydrate)	[2]	
Molecular Weight	250.16 g/mol (anhydrous)	[4]
268.18 g/mol (monohydrate)	[2]	
Appearance	White to off-white solid	[4]
Solubility	Water: ≥ 100 mg/mL	[4]
DMSO: 100 mg/mL	[4]	
PBS (pH 7.2): 10 mg/mL	[4]	
Computed Properties (Monohydrate)		
Hydrogen Bond Donor Count	4	
Hydrogen Bond Acceptor Count	3	
Rotatable Bond Count	4	
Exact Mass	267.0792842	
Topological Polar Surface Area	33.3 Å <sup>2</sup>	

## Mechanism of Action: The β<sub>2</sub>-Adrenergic Signaling Pathway

**Clorprenaline hydrochloride** exerts its pharmacological effects by acting as an agonist at the β<sub>2</sub>-adrenergic receptor, a member of the G-protein coupled receptor (GPCR) superfamily.[2] The canonical signaling cascade initiated by the activation of this receptor is pivotal to its bronchodilatory effects.

Upon binding of clorprenaline to the β<sub>2</sub>-adrenergic receptor, a conformational change is induced in the receptor. This facilitates its coupling to the stimulatory G-protein, G<sub>s</sub>. This

interaction prompts the exchange of GDP for GTP on the  $\alpha$ -subunit of the Gs protein (Gs), causing its dissociation from the  $\beta\gamma$ -subunits. The activated Gs-GTP complex then binds to and activates adenylyl cyclase, a membrane-bound enzyme. Adenylyl cyclase catalyzes the conversion of ATP to cyclic adenosine monophosphate (cAMP). The subsequent rise in intracellular cAMP levels leads to the activation of Protein Kinase A (PKA). PKA, in turn, phosphorylates various downstream target proteins in the smooth muscle cells of the bronchi, ultimately leading to muscle relaxation and bronchodilation.



[Click to download full resolution via product page](#)

**Caption:** Canonical  $\beta_2$ -Adrenergic Receptor Signaling Pathway.

## Experimental Protocols

The following are detailed, adaptable protocols for the characterization of  $\beta_2$ -adrenergic receptor agonists like **clorprenaline hydrochloride**.

### Radioligand Binding Assay (Competitive)

This assay determines the binding affinity ( $K_i$ ) of a test compound for the  $\beta_2$ -adrenergic receptor by measuring its ability to compete with a radiolabeled ligand.

#### a. Materials and Reagents

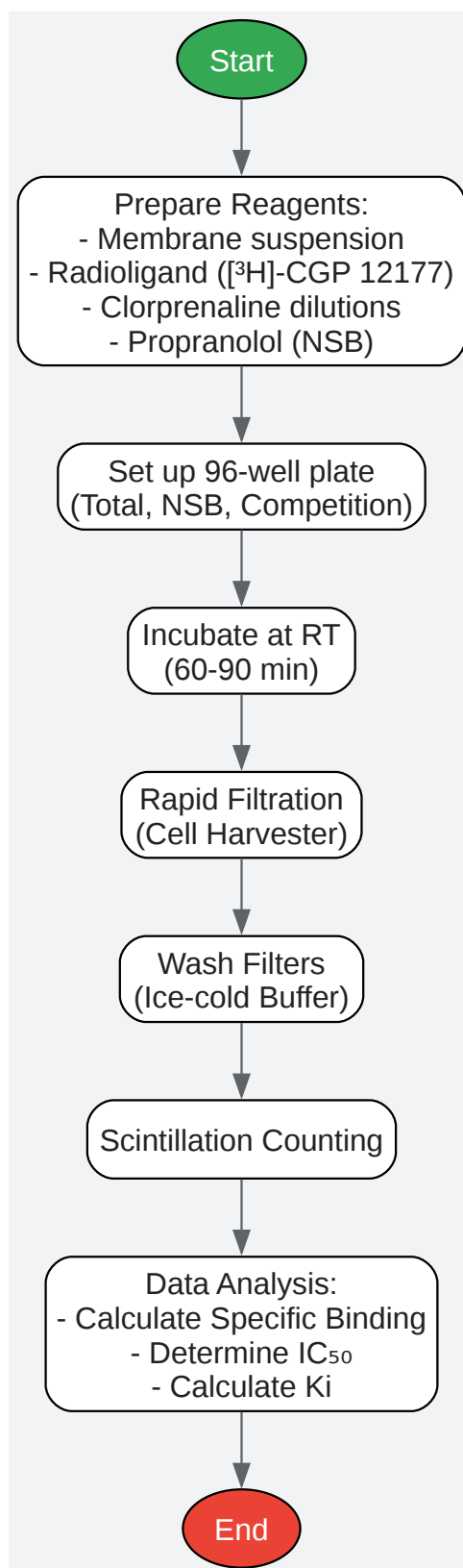
- Membrane Preparation: Cell membranes from a cell line overexpressing the human  $\beta_2$ -adrenergic receptor (e.g., HEK293 or CHO cells).

- Radioligand: [ $^3\text{H}$ ]-CGP 12177 (a known  $\beta_2$ -adrenergic receptor antagonist).
- Non-specific Binding Control: Propranolol (a high-affinity, non-selective  $\beta$ -blocker).
- Assay Buffer: 50 mM Tris-HCl, 5 mM  $\text{MgCl}_2$ , pH 7.4.
- Test Compound: **Clorprenaline hydrochloride**, prepared in a dilution series.
- Scintillation Cocktail
- Glass Fiber Filters (e.g., GF/C)
- Cell Harvester and Scintillation Counter

#### b. Procedure

- Membrane Preparation: Thaw the prepared cell membranes on ice and resuspend in ice-cold assay buffer to a predetermined optimal concentration.
- Assay Setup: In a 96-well plate, set up the following in triplicate:
  - Total Binding: 50  $\mu\text{L}$  of assay buffer, 50  $\mu\text{L}$  of radioligand at a fixed concentration (typically near its  $K_d$ ), and 100  $\mu\text{L}$  of membrane preparation.
  - Non-specific Binding: 50  $\mu\text{L}$  of propranolol (at a high concentration, e.g., 10  $\mu\text{M}$ ), 50  $\mu\text{L}$  of radioligand, and 100  $\mu\text{L}$  of membrane preparation.
  - Competitive Binding: 50  $\mu\text{L}$  of **clorprenaline hydrochloride** at various concentrations, 50  $\mu\text{L}$  of radioligand, and 100  $\mu\text{L}$  of membrane preparation.
- Incubation: Incubate the plate at room temperature for 60-90 minutes to allow the binding to reach equilibrium.
- Filtration: Rapidly terminate the reaction by filtering the contents of each well through the glass fiber filters using a cell harvester. Wash the filters multiple times with ice-cold assay buffer to remove unbound radioligand.

- Counting: Place the filters in scintillation vials, add scintillation cocktail, and measure the radioactivity using a scintillation counter.
- Data Analysis: Calculate the specific binding by subtracting the non-specific binding from the total binding. Plot the percentage of specific binding against the log concentration of **clorprenaline hydrochloride**. Determine the  $IC_{50}$  value (the concentration of clorprenaline that inhibits 50% of the specific radioligand binding) using non-linear regression. Calculate the  $K_i$  value using the Cheng-Prusoff equation.



[Click to download full resolution via product page](#)

**Caption:** Workflow for a competitive radioligand binding assay.

## cAMP Accumulation Assay

This functional assay measures the ability of an agonist to stimulate the production of intracellular cAMP, providing a measure of its potency ( $EC_{50}$ ).

### a. Materials and Reagents

- Cell Line: A cell line expressing the  $\beta_2$ -adrenergic receptor (e.g., HEK293 or A549).
- Cell Culture Medium
- Stimulation Buffer: HBSS or PBS with a phosphodiesterase inhibitor (e.g., IBMX) to prevent cAMP degradation.
- Test Compound: **Clorprenaline hydrochloride**, prepared in a dilution series.
- Positive Control: Isoproterenol (a potent, non-selective  $\beta$ -agonist).
- cAMP Assay Kit: A commercially available kit (e.g., HTRF, ELISA, or AlphaScreen).

### b. Procedure

- Cell Culture: Seed the cells in a 96-well or 384-well plate and grow to near confluency.
- Pre-incubation: Remove the culture medium and wash the cells with stimulation buffer. Pre-incubate the cells with the stimulation buffer (containing IBMX) for a short period at 37°C.
- Compound Addition: Add varying concentrations of **clorprenaline hydrochloride** or isoproterenol to the wells. Include wells with only stimulation buffer as a baseline control.
- Incubation: Incubate the plate at 37°C for a specified time (e.g., 15-30 minutes) to allow for cAMP production.
- Cell Lysis and Detection: Lyse the cells and measure the intracellular cAMP concentration according to the instructions of the chosen commercial assay kit.
- Data Analysis: Plot the measured cAMP levels against the log concentration of **clorprenaline hydrochloride**. Use non-linear regression to fit a sigmoidal dose-response



curve and determine the EC<sub>50</sub> value (the concentration that produces 50% of the maximal response).

## Isolated Organ Bath for Bronchodilator Activity

This ex vivo assay directly measures the relaxant effect of a compound on pre-contracted airway smooth muscle.

### a. Materials and Reagents

- Tissue: Trachea or bronchi isolated from a laboratory animal (e.g., guinea pig or rat).
- Physiological Salt Solution (PSS): E.g., Krebs-Henseleit solution, maintained at 37°C and aerated with carbogen (95% O<sub>2</sub>, 5% CO<sub>2</sub>).
- Contractile Agent: Carbachol or histamine to induce smooth muscle contraction.
- Test Compound: **Clorprenaline hydrochloride**, prepared in a cumulative concentration series.
- Isolated Organ Bath System: Including a tissue chamber, force-displacement transducer, and data acquisition system.

### b. Procedure

- Tissue Preparation: Dissect the trachea or bronchi, clean away excess connective tissue, and cut into rings (2-3 mm).
- Mounting: Suspend the tissue rings in the organ bath chambers filled with aerated PSS at 37°C. Attach one end to a fixed hook and the other to a force-displacement transducer.
- Equilibration: Allow the tissues to equilibrate for at least 60 minutes under a resting tension, with periodic washing with fresh PSS.
- Contraction: Induce a sustained contraction by adding a submaximal concentration of carbachol or histamine to the bath.

- **Compound Addition:** Once the contraction has stabilized, add **clorprenaline hydrochloride** to the bath in a cumulative manner, allowing the relaxation response to plateau at each concentration before adding the next.
- **Data Acquisition:** Record the changes in tissue tension throughout the experiment.
- **Data Analysis:** Express the relaxation at each concentration as a percentage of the maximal contraction induced by the contractile agent. Plot the percentage of relaxation against the log concentration of **clorprenaline hydrochloride** to determine the EC<sub>50</sub> and the maximum relaxation (E<sub>max</sub>).

## Conclusion

**Clorprenaline hydrochloride** is a  $\beta$ 2-adrenergic receptor agonist with a well-defined mechanism of action centered on the Gs-protein-cAMP-PKA signaling pathway. While it is known by several synonyms, most notably isoprophenamine, and has a history of use as a bronchodilator, a comprehensive profile of its quantitative pharmacological properties is not widely available. The experimental protocols detailed in this guide provide a robust framework for researchers to thoroughly characterize the binding affinity, functional potency, and physiological efficacy of **clorprenaline hydrochloride** and other  $\beta$ 2-adrenergic agonists. These methodologies are fundamental to advancing the understanding of such compounds and for the development of new respiratory therapeutics.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. Measurement of cAMP for G $\alpha$ s- and G $\alpha$ i Protein-Coupled Receptors (GPCRs) - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. giffordbioscience.com [giffordbioscience.com]
- 4. researchgate.net [researchgate.net]

- 5. Radioligand Binding to Quantify Adrenergic Receptor Expression in the Heart - PMC [pmc.ncbi.nlm.nih.gov]
- 6. cAMP Accumulation Assay - Creative BioMart [creativebiomart.net]
- To cite this document: BenchChem. [Clorprenaline hydrochloride synonyms and alternative chemical names]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b000605#clorprenaline-hydrochloride-synonyms-and-alternative-chemical-names]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)